

1-Bromo-3,5-dinitrobenzene chemical structure and properties

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Compound of Interest

Compound Name: 1-Bromo-3,5-dinitrobenzene

Cat. No.: B094040

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An In-depth Technical Guide to 1-Bromo-3,5-dinitrobenzene

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **1-Bromo-3,5-dinitrobenzene**. The information is intended for researchers, scientists, and professionals in the fields of chemical synthesis and drug development.

Chemical Structure and Properties

1-Bromo-3,5-dinitrobenzene is an aromatic compound with the chemical formula $C_6H_3BrN_2O_4$.^{[1][2]} Its structure consists of a benzene ring substituted with one bromine atom and two nitro groups at positions 1, 3, and 5, respectively.

Table 1: Chemical and Physical Properties of **1-Bromo-3,5-dinitrobenzene**

Property	Value	Reference
Molecular Formula	C ₆ H ₃ BrN ₂ O ₄	[1][2]
Molecular Weight	247.00 g/mol	[2][3]
CAS Number	18242-39-2	[1][2]
Appearance	White to light yellow powder/crystal	[2]
Melting Point	75-76 °C	[4]
Boiling Point	309.335 °C at 760 mmHg	[4]
Density	1.910 g/cm ³	[4]
Solubility	Slightly soluble in water. Soluble in methanol.	[1][4]
Flash Point	140.881 °C	[4]
Vapor Pressure	0.00117 mmHg at 25°C	[4]

Table 2: Spectroscopic Data of **1-Bromo-3,5-dinitrobenzene**

Spectroscopy	Data	Reference
¹ H NMR	Spectra available, detailed peak list to be confirmed by experimental data.	[5][6]
IR Spectroscopy	Spectra available, detailed peak list to be confirmed by experimental data.	
Mass Spectrometry	Predicted m/z values: [M+H] ⁺ : 246.93491, [M+Na] ⁺ : 268.91685, [M-H] ⁻ : 244.92035	[7]

Synthesis of 1-Bromo-3,5-dinitrobenzene

The primary method for the synthesis of **1-Bromo-3,5-dinitrobenzene** is the electrophilic bromination of 1,3-dinitrobenzene. An alternative method involves the Hunsdiecker reaction of silver 3,5-dinitrobenzoate.

Experimental Protocol: Bromination of 1,3-Dinitrobenzene

This protocol is based on the reaction of 1,3-dinitrobenzene with N-bromosuccinimide (NBS) in the presence of concentrated sulfuric acid.[\[1\]](#)

Materials:

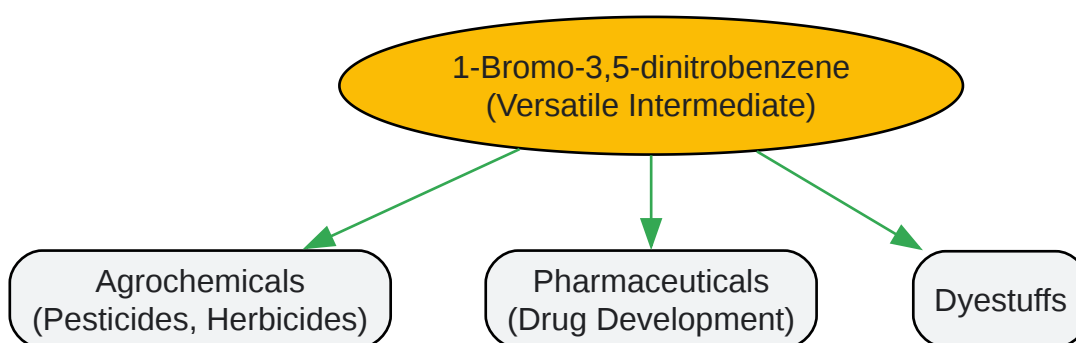
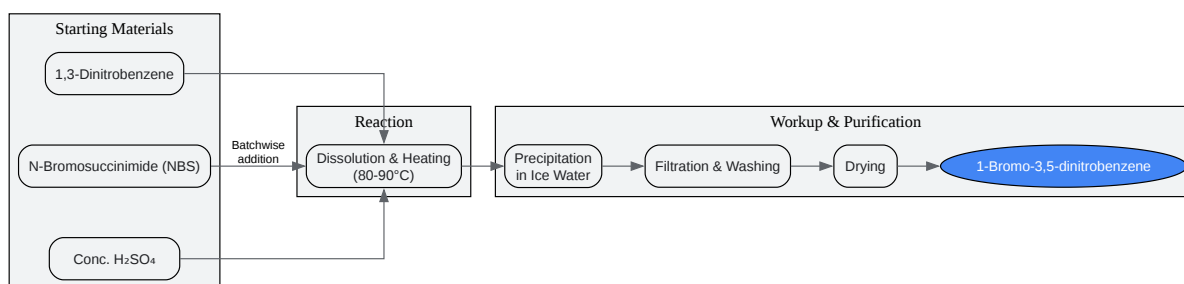
- 1,3-Dinitrobenzene
- N-Bromosuccinimide (NBS)
- Concentrated Sulfuric Acid
- Ice water
- Dichloromethane
- Saturated brine solution
- Anhydrous magnesium sulfate

Procedure:

- In a reaction vessel, dissolve 30.0 g (0.18 mol) of 1,3-dinitrobenzene in 180 mL of concentrated sulfuric acid.
- Heat the solution to 80°C, maintaining the temperature between 80-90°C.
- In 9 batches, add 44.5 g (0.25 mol) of N-bromosuccinimide (NBS) to the solution over a period of 30 minutes.
- After the addition is complete, allow the reaction to proceed for the full 30 minutes.

- Cool the reaction mixture to room temperature.
- Pour the cooled mixture into 600 mL of ice water to precipitate the product.
- Filter the white precipitate, wash it with water, and dry it to obtain **1-Bromo-3,5-dinitrobenzene**. A yield of approximately 93.7% can be expected.[1]
- For further purification, the crude product can be recrystallized from a suitable solvent or purified by column chromatography.[1]

Logical Workflow for the Synthesis of 1-Bromo-3,5-dinitrobenzene



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